

degradation of 1,3-Dicaffeoylquinic acid during extraction and storage

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,3-Dicaffeoylquinic acid

Cat. No.: B1215456

[Get Quote](#)

Technical Support Center: 1,3-Dicaffeoylquinic Acid

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) regarding the degradation of **1,3-dicaffeoylquinic acid** (1,3-diCQA) during extraction and storage.

Frequently Asked Questions (FAQs)

Q1: What are the primary factors that cause the degradation of **1,3-dicaffeoylquinic acid**?

A1: The stability of **1,3-dicaffeoylquinic acid**, like other caffeoylquinic acids (CQAs), is influenced by several factors including temperature, pH, light, and the solvent used for extraction and storage.^{[1][2][3]} Dicaffeoylquinic acids (diCQAs) are generally less stable than monocaffeoylquinic acids (mono-CQAs).^{[1][2]}

Q2: How does temperature affect the stability of 1,3-diCQA?

A2: Elevated temperatures can lead to the degradation and isomerization of 1,3-diCQA.^{[1][4]} While CQAs are relatively stable at 4°C, they can degrade significantly at room temperature.^[1] Interestingly, among the di-CQAs, 1,3-diCQA has shown better thermal stability compared to other isomers like 3,4-diCQA, 3,5-diCQA, and 4,5-diCQA when stored at room temperature.^[1]

Q3: What is the effect of pH on 1,3-diCQA stability?

A3: The stability of diCQAs, including 1,3-diCQA, is pH-dependent, with stability decreasing as the pH increases (becomes more alkaline).^{[2][5]} Acidic conditions tend to preserve the stability of many CQAs.^[1]

Q4: Can the choice of solvent impact the degradation of 1,3-diCQA?

A4: Yes, the solvent can influence the stability of 1,3-diCQA. For instance, CQAs have been observed to degrade more readily in methanol compared to a 50% methanol/water solution.^[1] Water has been shown to cause the most significant degradation of 3,5-diCQA during ultrasonic treatment, suggesting that the polarity of the solvent plays a crucial role.^{[2][6]}

Q5: Is 1,3-diCQA sensitive to light?

A5: Light irradiation can contribute to the degradation and fluctuation of the relative content of CQAs.^{[1][3]} Therefore, it is recommended to store solutions of 1,3-diCQA in brown glass bottles or otherwise protect them from light.

Q6: What are the main degradation pathways for 1,3-diCQA?

A6: The primary degradation pathways for CQAs, including 1,3-diCQA, are isomerization, hydrolysis, and methylation.^{[1][3]} Isomerization involves the migration of the caffeoyl group to different positions on the quinic acid core, leading to the formation of other diCQA isomers.^[1]^[4] Hydrolysis results in the breakdown of the ester bond, yielding monocatefeylquinic acids and caffeic acid.^{[4][7]}

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Low yield of 1,3-diCQA after extraction.	High extraction temperature.	Optimize the extraction temperature. Consider using lower temperatures with longer extraction times or employ non-thermal extraction techniques. For Accelerated Solvent Extraction (ASE), optimal temperatures for related compounds have been found to be around 95-107°C. [8]
Use of an inappropriate solvent.	Use a hydroalcoholic mixture (e.g., 50-60% methanol or ethanol in water) which has shown better stability for CQAs than pure methanol.[1][4] The optimal ethanol percentage for extracting similar compounds can range from 46% to 57%.[8]	
Degradation during extraction process (e.g., MASE, UASE).	Minimize the duration of exposure to microwaves or ultrasound.[2][4] Optimize power settings to avoid excessive heating. Consider adding antioxidants like Vitamin C or EGCG to the extraction solvent to mitigate degradation.[2][5][6]	
Appearance of unknown peaks in chromatogram after storage.	Isomerization of 1,3-diCQA.	Store samples at low temperatures (4°C or -20°C for long-term).[1][9] Protect from light by using amber vials. Prepare solutions fresh whenever possible.[10]

Hydrolysis of 1,3-diCQA.	Maintain a slightly acidic pH for the solution. Avoid neutral or basic conditions. [1]	
Inconsistent quantification of 1,3-diCQA in replicate samples.	Ongoing degradation in prepared samples.	Analyze samples as quickly as possible after preparation. If there is a delay, ensure consistent storage conditions for all samples in the batch (e.g., autosampler temperature). The stability of processed samples should be validated as part of the analytical method. [11]
Incomplete extraction.	Ensure the extraction method is validated for efficiency. Factors like particle size of the plant material, solvent-to-solid ratio, and extraction time should be optimized.	

Quantitative Data on Degradation

Table 1: Thermal Stability of Dicafeoylquinic Acids in 50% (v/v) Aqueous Methanol

Compound	Degradation at Room Temperature (after 7 days)	Degradation at 4°C (after 7 days)
1,3-diCQA	~11.93% (in 100% Methanol)	Relatively stable
3,4-diCQA	~33.25% (in 100% Methanol)	~7.82%
3,5-diCQA	~17.44% (in 100% Methanol)	~7.03%
4,5-diCQA	~44.96% (in 100% Methanol)	~10.08%

Data adapted from a study on various caffeoylquinic acids.

Note that the room temperature data is for 100% methanol, which showed higher degradation than 50% aqueous methanol.^[1]

Table 2: Degradation of 1,3-diCQA during Simulated Microwave-Assisted Extraction (MASE)

Condition	Remaining 1,3-diCQA	Major Transformation/Degradation Products
30 min exposure, 50% generator power	Not specified, but significant transformation observed	1,5-diCQA (~20% of original 1,3-diCQA), 3,4-diCQA (~2%), 4,5-diCQA (~2%), 5-CQA, 4-CQA, Caffeic acid

Data derived from a study on the stability of phenolic acids under simulated extraction conditions.^[4]

Experimental Protocols

Protocol 1: Extraction of **1,3-Dicaffeoylquinic Acid** using Accelerated Solvent Extraction (ASE)

This protocol is based on general principles for the extraction of caffeoylquinic acids from plant material.^[8]

- Sample Preparation: Grind the dried plant material to a fine powder (e.g., <0.5 mm).
- Extraction Cell: Mix the powdered sample with a dispersing agent like diatomaceous earth and load it into the extraction cell.
- Extraction Parameters:
 - Solvent: 46-57% ethanol in water.
 - Temperature: 95-107°C.
 - Pressure: Maintain a constant pressure (e.g., 1500 psi) to keep the solvent in a liquid state.
 - Time: Perform one or two static extraction cycles of 15-30 minutes each.
- Collection: The extract is purged from the cell with nitrogen gas and collected in a vial.
- Storage: Immediately cool the extract and store it at 4°C or -20°C, protected from light, pending analysis.

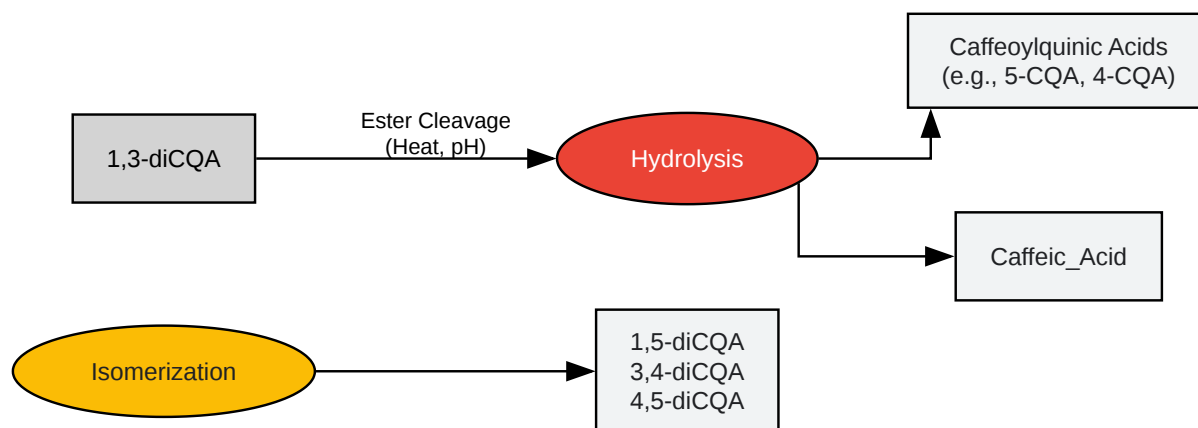
Protocol 2: Stability Testing of **1,3-Dicaffeoylquinic Acid** Solutions

This protocol outlines a general procedure for assessing the stability of a 1,3-diCQA standard or extract solution.^{[1][11]}

- Solution Preparation: Prepare a stock solution of 1,3-diCQA in a chosen solvent (e.g., 50% methanol/water) at a known concentration.
- Aliquoting: Distribute the stock solution into multiple amber HPLC vials to avoid repeated freeze-thaw cycles of the main stock.
- Stress Conditions:

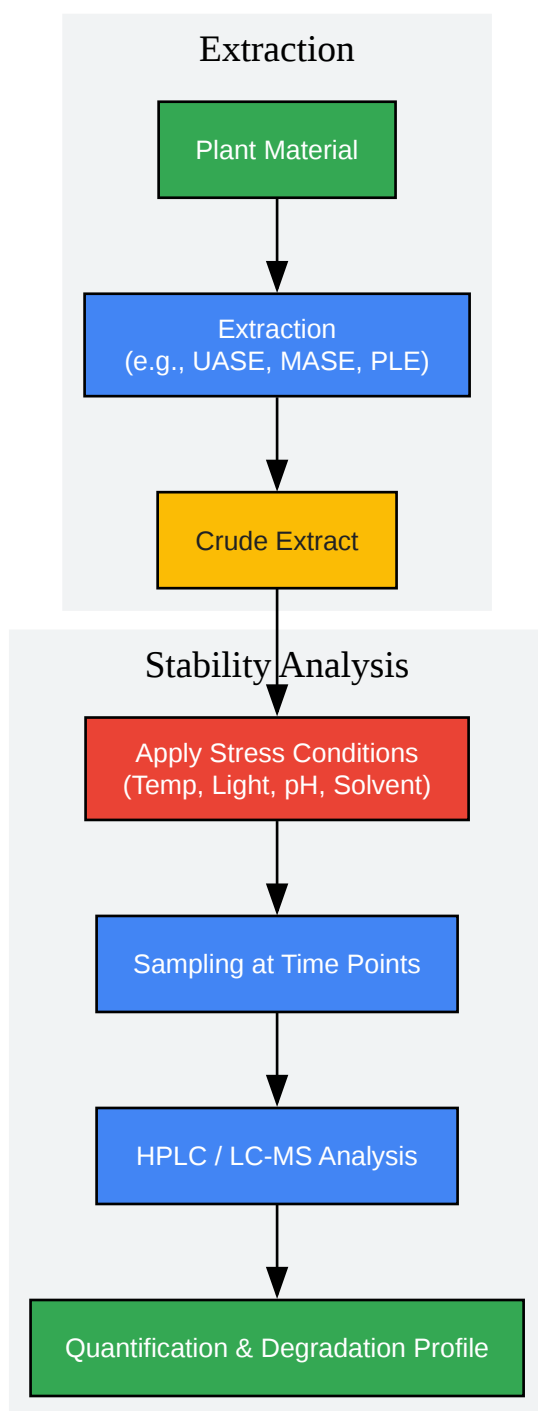
- Temperature: Store aliquots at different temperatures (e.g., -20°C, 4°C, room temperature, 40°C).
- Light: Expose some aliquots to ambient or UV light while keeping control samples in the dark.
- pH: Adjust the pH of aliquots to acidic, neutral, and basic levels using appropriate buffers.
- Time Points: Analyze the samples at various time points (e.g., 0, 24, 48, 72 hours, 1 week).
- Analysis: Use a validated HPLC-UV or LC-MS method to quantify the concentration of 1,3-diCQA and identify any degradation products. The precursor to product ion transition for 1,3-diCQA in negative ion mode LC-MS/MS is m/z 515.2 → 353.0.[11]
- Data Evaluation: Calculate the percentage of 1,3-diCQA remaining at each time point under each condition relative to the initial concentration.

Visualizations



[Click to download full resolution via product page](#)

Caption: Degradation pathways of **1,3-dicaffeoylquinic acid**.



[Click to download full resolution via product page](#)

Caption: Workflow for extraction and stability analysis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Stability and Degradation of Caffeoylquinic Acids under Different Storage Conditions Studied by High-Performance Liquid Chromatography with Photo Diode Array Detection and High-Performance Liquid Chromatography with Electrospray Ionization Collision-Induced Dissociation Tandem Mass Spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 2. degradation-isomerization-and-stabilization-of-three-dicaffeoylquinic-acids-under-ultrasonic-treatment-at-different-ph - Ask this paper | Bohrium [bohrium.com]
- 3. researchgate.net [researchgate.net]
- 4. Stability of Selected Phenolic Acids Under Simulated and Real Extraction Conditions from Plants - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Degradation, isomerization and stabilization of three dicaffeoylquinic acids under ultrasonic treatment at different pH - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. pubs.acs.org [pubs.acs.org]
- 8. mdpi.com [mdpi.com]
- 9. medchemexpress.com [medchemexpress.com]
- 10. CAS 2450-53-5 | 3,5-Dicaffeoylquinic acid [phytopurify.com]
- 11. Simultaneous determination of 1,3-dicaffeoylquinic acid and caffeic acid in rat plasma by liquid chromatography/tandem mass spectrometry and its application to a pharmacokinetic study - Analytical Methods (RSC Publishing) [pubs.rsc.org]
- To cite this document: BenchChem. [degradation of 1,3-Dicaffeoylquinic acid during extraction and storage]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1215456#degradation-of-1-3-dicaffeoylquinic-acid-during-extraction-and-storage]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com